

N-Butylbenzylamine safety data sheet and handling precautions

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Compound of Interest

Compound Name: *N*-Butylbenzylamine

Cat. No.: B105509

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An In-Depth Technical Guide to the Safe Handling of **N-Butylbenzylamine**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of chemical reagents is paramount. This guide provides a detailed overview of **N-Butylbenzylamine** (CAS: 2403-22-7), summarizing its key safety data, outlining handling precautions, and offering insight into the experimental basis for these recommendations.

Physicochemical and Safety Data

N-Butylbenzylamine is a colorless to pale yellow liquid organic compound used as an intermediate and building block in organic synthesis, including the preparation of pharmaceuticals and agrochemicals. All pertinent quantitative safety and physicochemical data are summarized below.

Property	Value	Unit	Source / Reference
Molecular Formula	C ₁₁ H ₁₇ N	-	
Molecular Weight	163.26	g/mol	
CAS Number	2403-22-7	-	
Appearance	Colorless to light yellow/orange clear liquid	-	
Boiling Point	87 - 89 (at 3 mmHg)	°C	
Melting Point	54 - 56	°C	
Flash Point	94 / ~202	°C / °F	
Density	0.911 (at 25 °C)	g/mL	
Refractive Index	1.501 (at 20 °C)	n _{20/D}	
Vapor Pressure	0.0391 (at 25 °C)	mmHg	
Solubility	Soluble in organic solvents; limited solubility in water.	-	

Hazard Identification and Toxicology

N-Butylbenzylamine is classified as a hazardous substance requiring careful handling. The primary hazards are associated with its corrosive and irritant nature.

GHS Classification:

- Skin Corrosion/Irritation: May be classified as Category 1B (Causes severe skin burns and eye damage) or Category 2 (Causes skin irritation).
- Serious Eye Damage/Eye Irritation: Can be Category 1 (Causes serious eye damage) or Category 2 (Causes serious eye irritation).

- Specific Target Organ Toxicity (Single Exposure): Category 3, may cause respiratory irritation.
- Acute Oral Toxicity: May be harmful if swallowed.

Hazard Statements (H-Statements):

- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Due to its corrosive properties, contact with skin, eyes, and mucous membranes can cause significant injury. Inhalation may lead to respiratory tract irritation.

Experimental Protocols for Safety Assessment

The hazard classifications outlined above are determined through standardized experimental protocols, often following guidelines set by organizations like the OECD (Organisation for Economic Co-operation and Development).

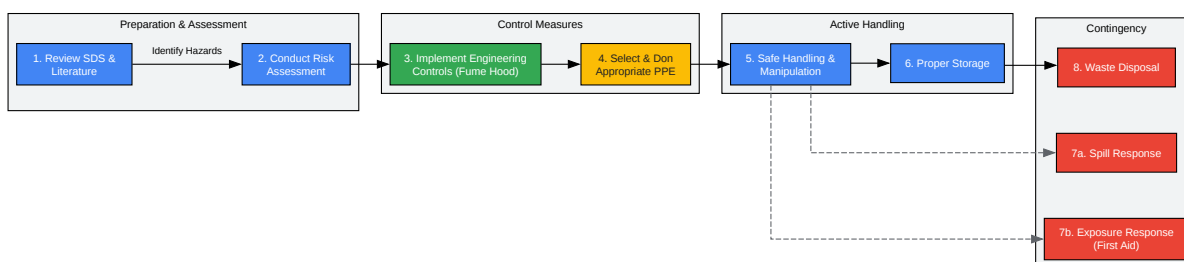
Methodology for Determining Skin Corrosion/Irritation (Based on OECD Test Guideline 404):

- Objective: To assess the potential of a substance to cause irreversible skin damage (corrosion) or reversible inflammation (irritation).
- Test System: Typically involves the application of the test substance to the skin of a laboratory animal (e.g., albino rabbit). In vitro methods using reconstructed human epidermis are increasingly used as alternatives.
- Procedure:
 - A small amount (e.g., 0.5 mL for liquids) of the substance is applied to a shaved patch of skin.

- The patch is covered with a gauze dressing for a set exposure period (e.g., up to 4 hours).
- After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling).
- Observation & Scoring: Observations are made at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the skin reactions is graded using a numerical scoring system.
- Classification: The substance is classified as corrosive or irritant based on the severity, duration, and reversibility of the observed skin effects. For example, irreversible tissue damage characterizes a corrosive substance.

Safe Handling and Emergency Procedures

A systematic approach to handling **N-Butylbenzylamine** is critical to ensure personnel safety and minimize environmental exposure. The following workflow illustrates the logical relationship between different stages of chemical safety management.



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Caption: Workflow for Safe Chemical Handling of **N-Butylbenzylamine**.

4.1 Engineering Controls & Personal Protective Equipment (PPE)

- Ventilation: Always handle **N-Butylbenzylamine** in a well-ventilated area. A chemical fume hood is required to control vapor exposure.
- Eye Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch). An eyewash station should be readily accessible.
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.
- Respiratory Protection: If ventilation is inadequate or in case of a spill, use a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors.

4.2 Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors or mists. Keep away from heat, sparks, and open flames. Use ground and bond containers when transferring material to prevent static discharge.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible substances like oxidizing agents. Keep containers tightly closed. The storage area should be secured (store locked up).

4.3 First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water and soap. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water at most. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

4.4 Accidental Release Measures

- Personal Precautions: Evacuate the area. Ensure adequate ventilation and remove all sources of ignition. Wear full personal protective equipment, including respiratory protection.
- Environmental Precautions: Prevent the substance from entering drains, sewers, or watercourses.
- Cleanup: Contain the spillage. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the material into a suitable, labeled container for disposal by a licensed waste disposal company.
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